

physical properties of 2-Fluoro-3-(trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name: 2-Fluoro-3-(trifluoromethyl)phenylacetonitrile

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An In-depth Technical Guide to the Physical Properties of 2-Fluoro-3-(trifluoromethyl)phenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Fluoro-3-(trifluoromethyl)phenylacetonitrile**, a key intermediate in various chemical syntheses. The information is presented to be a valuable resource for professionals in research and development.

Core Physical Properties

2-Fluoro-3-(trifluoromethyl)phenylacetonitrile is a fluorinated aromatic nitrile. Its physical characteristics are crucial for its handling, reaction setup, and purification.

Table 1: General and Physical Properties of **2-Fluoro-3-(trifluoromethyl)phenylacetonitrile**

Property	Value	Source
Chemical Formula	C ₉ H ₅ F ₄ N	[1]
Molecular Weight	203.14 g/mol	[1]
CAS Number	239087-10-6	[1]
Boiling Point	237 °C (literature)	[1]
Density	1.34 g/mL at 25 °C (literature)	[1]
Refractive Index	n ₂₀ /D 1.45 (literature)	[1]
Melting Point	Data not readily available	
Solubility	Data not readily available	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Fluoro-3-(trifluoromethyl)phenylacetonitrile** are not detailed in the available literature, standardized methods are widely used for such characterizations. The following are summaries of relevant OECD guidelines.

Melting Point/Melting Range Determination (Based on OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.

Principle: A small, representative sample of the substance is heated at a controlled rate. The temperatures at which the phase transition begins and is completed are recorded.

Apparatus:

- Capillary tube apparatus (liquid bath or metal block)
- Hot-stage microscope (Kofler hot bar)

- Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA)

Procedure (Capillary Method):

- A dry, powdered sample is packed into a capillary tube.
- The capillary tube is placed in a heating block or liquid bath.
- The temperature is raised at a steady rate.
- The temperatures at the initial and final stages of melting are recorded.

Boiling Point Determination (Based on OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Principle: The substance is heated, and the temperature at which it boils is recorded. This can be done through various methods, including ebulliometers, dynamic methods, or distillation.

Apparatus:

- Ebulliometer
- Apparatus for dynamic vapor pressure measurement
- Distillation apparatus
- Siwoloboff method apparatus

Procedure (Dynamic Method):

- The sample is placed in a suitable vessel and heated.
- The pressure in the system is controlled.
- The temperature at which boiling occurs at a given pressure is measured.

Density Determination (Based on OECD Guideline 109)

Density is the mass of a substance per unit volume.

Principle: The mass and volume of a sample are determined at a specific temperature. The density is then calculated.

Apparatus:

- Hydrometer
- Hydrostatic balance
- Pycnometer
- Oscillating densitometer

Procedure (Pycnometer Method):

- The weight of a clean, dry pycnometer is determined.
- The pycnometer is filled with the sample, and its weight is measured.
- The volume of the pycnometer is known, allowing for the calculation of the density.

Solubility Determination

A general procedure for assessing the solubility of an organic compound in various solvents.

Principle: A small, measured amount of the solute is added to a measured volume of a solvent. The mixture is agitated at a constant temperature, and the extent of dissolution is observed.

Apparatus:

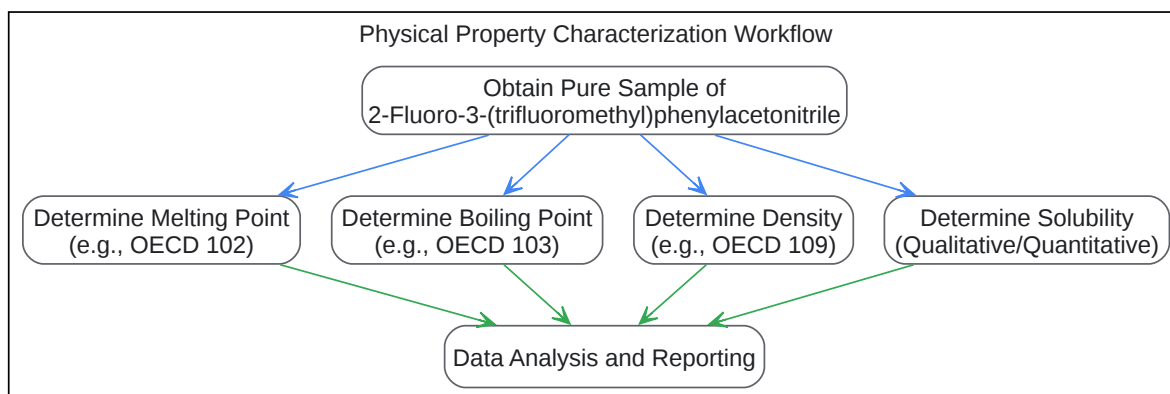
- Test tubes or vials
- Shaker or vortex mixer
- Constant temperature bath

Procedure:

- Add a small, known amount of **2-Fluoro-3-(trifluoromethyl)phenylacetonitrile** to a test tube.
- Add a measured volume of the desired solvent (e.g., water, ethanol, acetone).
- Agitate the mixture thoroughly at a controlled temperature.
- Visually inspect for dissolution. For quantitative measurements, the concentration of the dissolved substance in the supernatant can be determined analytically.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical substance like **2-Fluoro-3-(trifluoromethyl)phenylacetonitrile**.



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Caption: General workflow for physical property determination.

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References

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